

Part 1: Core Compound Analysis and Physicochemical Properties

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Compound of Interest

Compound Name: *2-Fluoro-1-iodo-4-isocyanatobenzene*

Cat. No.: *B12325382*

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Introduction: A Versatile Halogenated Aryl Isocyanate

2-Fluoro-1-iodo-4-isocyanatobenzene is a trifunctional aromatic compound of significant interest to medicinal chemists and materials scientists. Its utility stems from the orthogonal reactivity of its three key functional groups: the highly reactive isocyanate, the versatile iodo group suitable for cross-coupling reactions, and the fluorine atom, a common bioisostere for hydrogen that can modulate pharmacokinetic and physicochemical properties. This guide provides a comprehensive overview of this reagent, focusing on its commercial availability, safe handling protocols, and potential applications, designed for professionals in drug discovery and chemical research.

The presence of both fluorine and iodine on the same phenyl isocyanate scaffold offers a powerful combination for building complex molecular architectures. The isocyanate group provides a direct route for forming urea, urethane, and amide linkages, while the iodo group serves as a handle for introducing further complexity via reactions like Suzuki, Sonogashira, or Buchwald-Hartwig couplings.

Chemical Identity and Properties

Proper identification of specialized reagents is critical to ensure experimental reproducibility and safety. It is noteworthy that two CAS numbers, 139072-17-6 and 1261441-79-5, are frequently associated with this compound in supplier catalogs and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Researchers should verify the specific identifier with their chosen supplier and cross-reference with the provided Certificate of Analysis (CoA).

Table 1: Chemical Identifiers for **2-Fluoro-1-iodo-4-isocyanatobenzene**

Identifier	Value	Source
IUPAC Name	2-fluoro-4-iodo-1-isocyanatobenzene	PubChem[5]
Synonyms	2-Fluoro-4-iodophenyl isocyanate, 4-Iodo-2-fluorophenyl isocyanate	PubChem [5] , Echemi [3]
CAS Number	139072-17-6	PubChem [5] , Echemi [3]
	1261441-79-5	Matrix Scientific [1] , BLD Pharm [2] , Synchem [4]
Molecular Formula	C ₇ H ₃ FINO	PubChem [5]
Molecular Weight	263.01 g/mol	PubChem [5] , Matrix Scientific [1]
InChIKey	VBRWSMMFMURCHF-UHFFFAOYSA-N	PubChem [5]

| SMILES | C1=CC(=C(C=C1)F)N=C=O | PubChem[\[5\]](#) |

Table 2: Physicochemical Data

Property	Value	Source
Physical State	Solid (presumed based on boiling point)	
Boiling Point	206-207 °C	Echemi[3]
Density	1.949 g/mL	Echemi[3]
Vapor Pressure	0.0209 mmHg at 25°C	Echemi[3]
Flash Point	>230 °F (>110 °C)	Echemi[3]

| Refractive Index | n_{20/D} 1.6150 (lit.) | Echemi[3] |

Part 2: Commercial Sourcing and Procurement

Procuring specialized reagents like **2-Fluoro-1-iodo-4-isocyanatobenzene** requires careful supplier selection. Availability can vary, and some suppliers may offer it on a "synthesis on demand" basis.[4] The following table summarizes key commercial suppliers identified through market analysis.

Table 3: Commercial Suppliers of **2-Fluoro-1-iodo-4-isocyanatobenzene**

Supplier	CAS Number Used	Purity	Available Quantities	Notes
Matrix Scientific	1261441-79-5	Not specified	5.00 g	Hazard listed as "Irritant".[1]
BLD Pharm	1261441-79-5	Not specified	Inquire	Requires cold-chain transportation.[2]
Synchem	1261441-79-5	95%	Synthesis on demand	Researchers must email for inquiries.[4]

| CymitQuimica | Not specified | Min. 95% | Discontinued | Formerly available via the Biosynth brand.^[6] |

Procurement Best Practices:

- Request a Certificate of Analysis (CoA): Always request a lot-specific CoA before purchase to verify purity and identity via analytical data (e.g., NMR, HPLC).
- Clarify CAS Number: Given the discrepancy, confirm with the supplier which CAS number they formally associate with the product.
- Inquire About Lead Times: For "synthesis on demand" products, lead times can be significant. Plan accordingly.
- Review Shipping Requirements: Note any special shipping conditions, such as the cold-chain transport required by BLD Pharm, to ensure proper receipt and handling.^[2]

Part 3: Health, Safety, and Handling Protocols

Isocyanates are potent sensitizers and require strict handling procedures.^{[7][8]} The GHS classification for this compound indicates it is harmful if swallowed, inhaled, or in contact with skin, and can cause serious skin/eye irritation and respiratory sensitization.^{[3][5]}

Table 4: GHS Hazard and Precautionary Statements

Classification	Code	Statement
Hazard	H302	Harmful if swallowed
	H312	Harmful in contact with skin
	H315	Causes skin irritation
	H319	Causes serious eye irritation
	H332	Harmful if inhaled
	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray
	P280	Wear protective gloves/protective clothing/eye protection/face protection
	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing
	P342+P311	If experiencing respiratory symptoms: Call a POISON CENTER or doctor/physician
	P501	Dispose of contents/container to an approved waste disposal plant

(Source: Aggregated GHS information provided by ECHA C&L Inventory)[3]

Experimental Protocol: Safe Handling Workflow

This protocol establishes a self-validating system for handling **2-Fluoro-1-iodo-4-isocyanatobenzene**, from receipt to disposal. The causality behind each step is to minimize all potential routes of exposure (inhalation, dermal, ingestion).

1.0 Preparation and Engineering Controls

1.1. Designate a Work Area: All work must be conducted in a certified chemical fume hood with verified, adequate airflow.

1.2. Assemble Safety Equipment: Ensure an eyewash station and safety shower are directly accessible.[9] Have an isocyanate-specific spill kit ready.

1.3. Prepare Decontamination Solution: Prepare a fresh 5% sodium carbonate, 0.5% liquid detergent in water solution for decontaminating surfaces and equipment. Isocyanates react with water to produce CO₂, which can pressurize sealed containers.[7] The decontamination solution neutralizes the isocyanate.

2.0 Personal Protective Equipment (PPE)

2.1. Respiratory Protection: Given the H334 hazard, an air-purifying respirator (APR) with an appropriate organic vapor cartridge is the minimum requirement. For any procedure with high aerosolization potential, a supplied-air respirator (SAR) is recommended.[8][10]

2.2. Hand Protection: Wear double-layered chemical-resistant gloves (e.g., butyl rubber over nitrile). Isocyanates can penetrate standard nitrile gloves. Inspect gloves for any defects before use.[10]

2.3. Eye Protection: Wear chemical splash goggles and a full-face shield.[10][11]

2.4. Body Protection: Wear a lab coat that is buttoned completely. For larger quantities, a chemically resistant apron or suit is required.[9]

3.0 Aliquoting and Reaction Setup

3.1. Inert Atmosphere: Isocyanates are moisture-sensitive. Handle the solid under an inert atmosphere (e.g., argon or nitrogen) in a glovebox or using Schlenk techniques.

3.2. Weighing: Weigh the solid in a tared, sealed container within the fume hood. Avoid open weighing on a balance.

3.3. Dissolution: Add solvent to the solid via cannula or syringe. If the reaction is exothermic, perform this addition slowly in an ice bath.

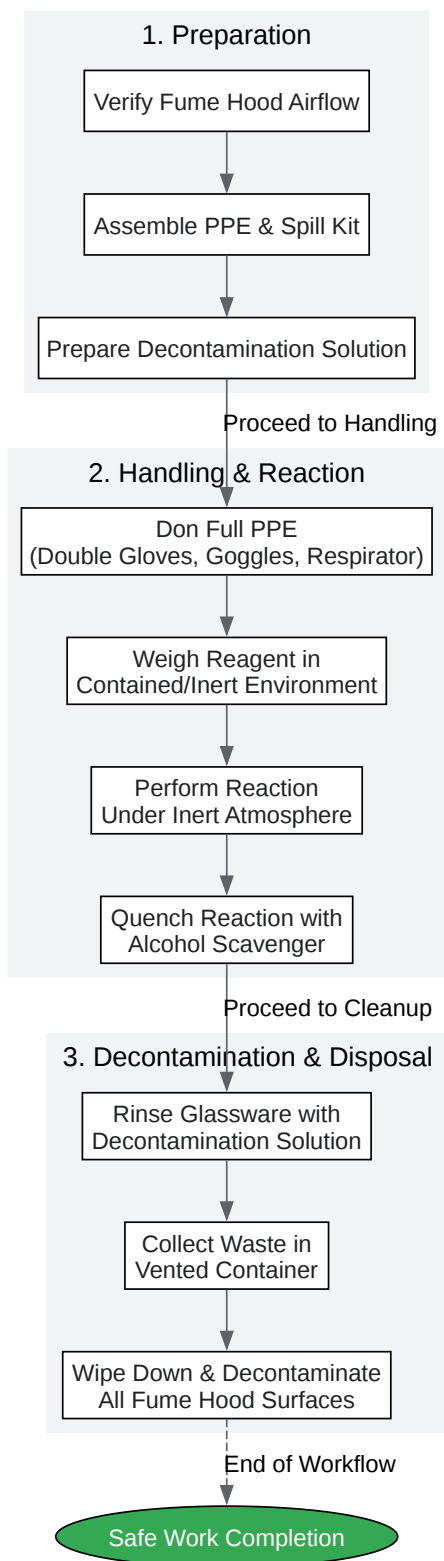
3.4. Reaction Quenching: Upon reaction completion, the vessel must be quenched properly. Slowly add a nucleophilic scavenger (e.g., a high-boiling point alcohol like isopropanol) to consume any unreacted isocyanate before workup.

4.0 Decontamination and Disposal

4.1. Equipment: All contaminated glassware, syringes, and stir bars must be rinsed with the decontamination solution and left to soak in the fume hood for

at least 24 hours before standard cleaning. 4.2. Waste: Collect all liquid and solid waste in a dedicated, labeled hazardous waste container. Do not seal the container tightly initially to allow for the potential off-gassing of CO₂.^[9] 4.3. Spills: For small spills, cover with an absorbent material (e.g., vermiculite), then treat with the decontamination solution. Allow to sit for 30 minutes before collecting in the waste container. Evacuate for large spills.^[12]

Safe Handling Workflow for Aryl Isocyanates

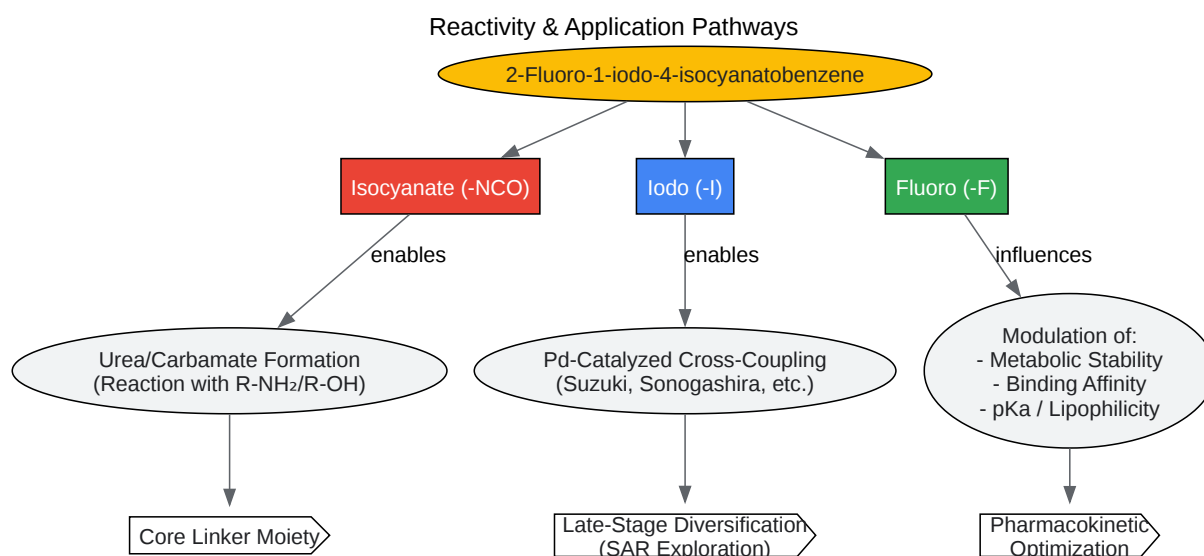
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Caption: A workflow diagram illustrating the critical steps for safely handling **2-Fluoro-1-iodo-4-isocyanatobenzene**.

Part 4: Applications in Research and Drug Development

The unique arrangement of functional groups in **2-Fluoro-1-iodo-4-isocyanatobenzene** makes it a valuable building block for creating libraries of complex small molecules. Its application can be understood by considering the reactivity of each component.

- **Isocyanate Group (-NCO):** This is the primary reactive site for conjugation. It reacts readily with nucleophiles like amines and alcohols to form ureas and carbamates (urethanes), respectively. This is a cornerstone reaction for linking fragments in drug discovery, famously used in the synthesis of kinase inhibitors like Sorafenib and Lenvatinib, which feature a central urea moiety.
- **Iodo Group (-I):** The iodine atom is a versatile placeholder for carbon-carbon and carbon-heteroatom bond formation. It is an ideal substrate for a wide array of palladium-catalyzed cross-coupling reactions. This allows for the late-stage introduction of diverse aryl, heteroaryl, or alkyl groups, enabling rapid exploration of the surrounding chemical space (Structure-Activity Relationship, SAR).
- **Fluoro Group (-F):** The fluorine atom is often incorporated into drug candidates to improve metabolic stability (by blocking sites of oxidative metabolism), enhance binding affinity (through favorable electrostatic interactions), and modify lipophilicity and pKa.



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Caption: The relationship between the functional groups of the title compound and their applications in chemical synthesis.

This trifunctional reagent is thus ideally suited for fragment-based drug discovery (FBDD) and diversity-oriented synthesis. A researcher could, for example, first react the isocyanate with a library of amines and then subject the resulting urea intermediates to a variety of cross-coupling partners to rapidly generate a large matrix of structurally diverse final compounds for biological screening.

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